

physical and chemical properties of pyridinium propanesulfonate

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Compound of Interest

Compound Name: 3-(1-Pyridinio)-1-propanesulfonate

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Pyridinium Propanesulfonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the physical and chemical properties of pyridinium propanesulfonate, also known as **3-(1-Pyridinio)-1-propanesulfonate**. It is a zwitterionic compound widely utilized in biochemical, industrial, and pharmaceutical research. This document details its properties, experimental protocols for its synthesis, and its various applications, with a focus on its utility in protein chemistry and as a catalyst. All quantitative data are presented in structured tables, and key processes are visualized using diagrams to facilitate understanding for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Pyridinium propanesulfonate (PPS) is a zwitterionic sulfobetaine that is non-detergent in nature.^[1] Its structure consists of a positively charged pyridinium ring linked to a negatively charged sulfonate group via a propane spacer. This unique structure imparts its useful properties, such as high water solubility and the ability to stabilize proteins without denaturation.^{[1][2]}

Identifier	Value
IUPAC Name	3-(Pyridin-1-ium-1-yl)propane-1-sulfonate
CAS Number	15471-17-7[3][4]
Molecular Formula	C ₈ H ₁₁ NO ₃ S[3][4]
Molecular Weight	201.24 g/mol [3][4]
Canonical SMILES	C1=CC=--INVALID-LINK--CCCS(=O)(=O)[O-][3][5]
InChI Key	REEBJQTUIJTGAL-UHFFFAOYSA-N[3][4]
Synonyms	NDSB-201, PPS, 1-(3-Sulfopropyl)pyridinium betaine[4][6][7]

Physical Properties

Pyridinium propanesulfonate is a white crystalline solid at room temperature.[3][8] It exhibits good thermal and chemical stability.[7][9]

Property	Value
Appearance	White to off-white crystalline powder/solid[3][4][10]
Melting Point	275-277 °C[3][7][8]
Boiling Point	Decomposes before boiling[10]
Density	1.53 g/cm ³ at 20°C[3][5][7]
Solubility	Water: 240.5 g/L at 25°C[3][7][8]. Methanol: Slightly soluble[3][7][8].
Vapor Pressure	0 Pa at 25°C[3][7]
Flash Point	160 °C[3][4][11]
LogP	< -2.78 at 21.5°C[3][10]

Chemical Properties and Reactivity

Pyridinium propanesulfonate is stable under standard conditions and is zwitterionic over a wide pH range.[1][3] It does not absorb significantly in the near-UV range of the electromagnetic spectrum.[1]

Property	Data
Chemical Stability	Stable under recommended storage conditions. [12]
Reactivity	Avoid contact with strong oxidizing agents.[12]
Hazardous Decomposition	Under fire conditions, may produce carbon oxides, nitrogen oxides (NOx), and sulfur oxides.[12]
Spectral Data	Mass spectrometry data is available, with a molecular ion peak at m/z 201.[13] Infrared and ¹ H NMR spectra have also been documented. [13]

Experimental Protocols

Synthesis of Pyridinium Propanesulfonate

A common and straightforward method for the synthesis of pyridinium propanesulfonate involves the reaction of pyridine with 1,3-propanesultone.[2][3][4]

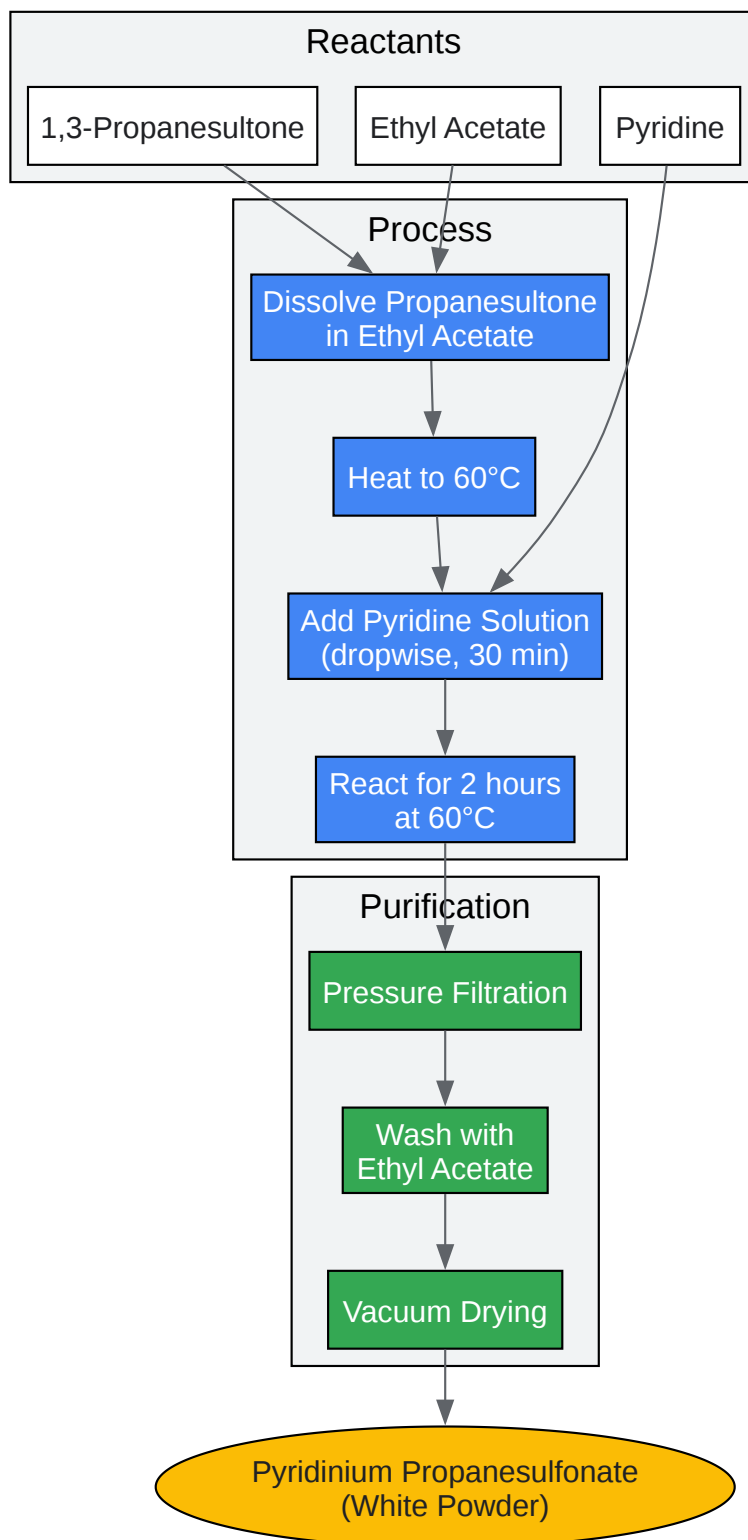
Materials:

- Pyridine
- 1,3-propanesultone
- Ethyl acetate

Procedure:

- In a flask equipped with a stirrer, thermometer, and dropping funnel, dissolve 1,3-propanesultone (0.05 mol) in 150 mL of ethyl acetate.[3][4]
- Heat the solution to 60°C in an oil bath.[3][4]
- Slowly add a solution of pyridine (0.065 mol) in 50 mL of ethyl acetate dropwise over 30 minutes.[3][4]
- After the addition is complete, maintain the reaction mixture at 60°C for an additional 2 hours.[3][4]
- A white precipitate will form. Collect the solid product by pressure filtration.[3][4]
- Wash the collected residue with ethyl acetate to remove any unreacted starting materials.[3][4]
- Dry the final product under vacuum to yield N-(3-sulfonic acid) propylpyridine as an internal salt (pyridinium propanesulfonate).[3][4] The yield is typically around 86%.[4]

Synthesis Workflow of Pyridinium Propanesulfonate

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Caption: Synthesis workflow for pyridinium propanesulfonate.

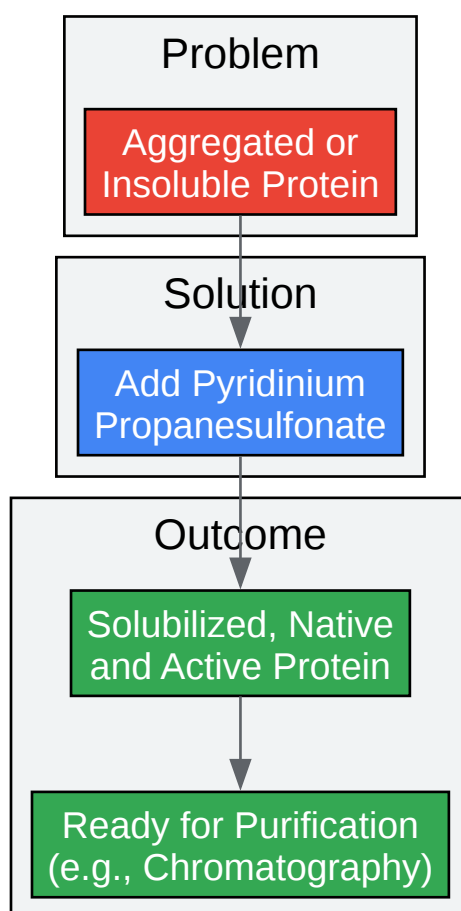
Applications in Research and Drug Development

Pyridinium propanesulfonate is a versatile compound with numerous applications, particularly in the life sciences and chemical industries.

Protein Solubilization and Stabilization

It is widely used as a non-detergent sulfobetaine for the solubilization and stabilization of proteins, including membrane proteins and enzymes.^[1] Unlike many detergents, it is non-denaturing and can help prevent protein aggregation, which is critical in drug development for maintaining the native conformation and activity of protein-based therapeutics.^[1] It has been shown to improve protein renaturation and preserve the antigenic conformation of certain proteases.^{[1][4]}

Application in Protein Solubilization



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Caption: Role of pyridinium propanesulfonate in protein handling.

Catalysis

Pyridinium propanesulfonate can be used as a Brønsted acid ionic liquid catalyst in various organic reactions.^{[3][5]} It has been employed in the dehydration of glycerol to acrolein and in the synthesis of isoamyl isovalerate.^{[3][5][14]} Its catalytic properties make it a subject of interest for developing greener and more efficient chemical processes.^[15]

Electroplating

In the electroplating industry, pyridinium propanesulfonate is used as a high-efficiency brightener and leveling agent in nickel plating baths.^{[3][4][9]} Its high purity ensures that no harmful impurities are introduced into the plating process, resulting in bright and ductile deposits.^{[1][5]}

Other Applications

- **Drug Development:** Its ability to stabilize proteins and its low toxicity profile make it a candidate for use in pharmaceutical formulations.^{[2][8]}
- **Analytical Chemistry:** Due to its unique structure, it may be used in certain analytical techniques for the separation and characterization of compounds.^[8]
- **Biochemical Assays:** It does not interfere with common colorimetric assays, making it a compatible component in various biochemical experiments.^{[1][4]}

Safety and Handling

Pyridinium propanesulfonate is considered irritating to the eyes, respiratory system, and skin.^{[3][9]} Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a dust mask, should be worn when handling the solid compound.^{[6][12]} It should be stored in a dry, well-ventilated place.^[3]

Conclusion

Pyridinium propanesulfonate is a valuable zwitterionic compound with a unique combination of physical and chemical properties. Its high solubility, stability, and non-denaturing character

make it an indispensable tool in protein chemistry and drug development. Furthermore, its applications as a catalyst and in industrial processes like electroplating highlight its versatility. The straightforward synthesis and favorable safety profile, when handled correctly, ensure its continued importance in both academic research and industrial applications.

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